

Physicochemical Properties of 4-Octadecylaniline

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Compound Focus: 4-Octadecylaniline

CAS No.: 114235-67-5

Cat. No.: S1488594

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The table below summarizes the core quantitative data for **4-Octadecylaniline** (CAS 114235-67-5).

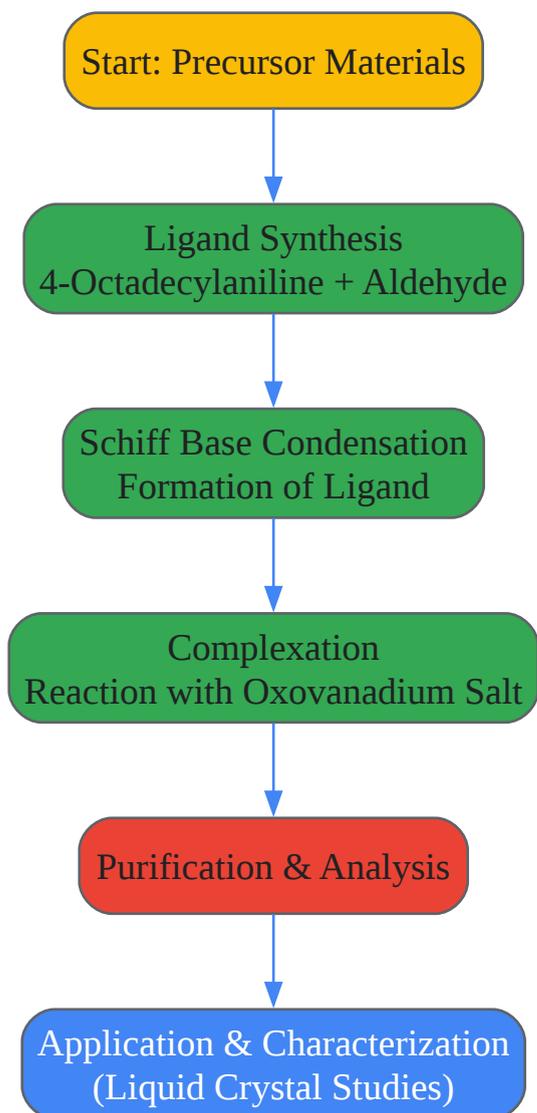
Property	Value	Reference
CAS Number	114235-67-5	[1]
Molecular Formula	C ₂₄ H ₄₃ N	[1]
Molecular Weight	345.612 g/mol	[1]
Melting Point	59-63 °C (lit.)	[1] [2] [3]
Boiling Point	240-245 °C at 0.4 mmHg (lit.)	[1] [2] [3]
Density	0.889 g/cm ³	[1]
Vapor Pressure	9.95E-09 mmHg at 25°C	[1]
pKa	4.95 ± 0.10 (Predicted)	[1]
Flash Point	196.4 °C	[1]
LogP	8.654 (LogP); 10.4 (XLogP3)	[1]

Property	Value	Reference
Purity	97% (Sigma-Aldrich)	[1] [3]

Applications and Experimental Context

The search results indicate one primary research application for **4-Octadecylaniline**, though specific step-by-step protocols are not provided in detail.

- **Application in Material Science:** **4-Octadecylaniline** has been used in the fabrication of alternate-layer **Langmuir-Blodgett (LB) films**, and the pyroelectric activity of these films was assessed [1] [3]. This suggests its utility in creating organized thin films for electronic or sensor applications.
- **Use in Synthesis:** A scientific paper describes **4-Octadecylaniline** as a precursor in the synthesis of rod-shaped **oxovanadium(IV) Schiff base complexes** [4]. These complexes were studied for their liquid crystal (mesomorphic) properties, exhibiting smectic mesophases [4]. The typical synthesis workflow for such complexes can be summarized as follows:



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Safety and Handling Information

For researchers handling this compound, the following safety information was located:

- **Hazard Codes:** Xi (Irritant) [1] [2]
- **Risk Statements:** R36/37/38 (Irritating to eyes, respiratory system, and skin) [1] [2]
- **Safety Statements:** S26 - S36 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice; Wear suitable protective clothing) [1] [2]
- **Personal Protective Equipment (PPE):** Gloves, eyeshields, and a type ABEK respirator filter are recommended [3].

Research Guidance

The current search results provide a solid foundation of basic data but lack depth on specific experimental methodologies.

- **For Synthesis Details:** The synthesis route mentioned in [1] involves the reaction of **1-octadecanol with aniline** in the presence of aniline hydrochloride and zinc chloride, followed by treatment with sodium hydroxide. You can search for the DOI provided (10.1007/s11743-010-1206-7) to find the original paper for a complete protocol.
- **For Advanced Applications:** To find more detailed procedures on fabricating Langmuir-Blodgett films using this compound, you may try searching specifically for "**4-Octadecylaniline Langmuir-Blodgett**" in scientific literature databases.

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References

1. 4-Octadecylaniline [lookchem.com]
2. 4-OCTADECYLANILINE CAS#: [chemicalbook.com]
3. 4-Octadecylaniline 97 114235-67-5 [sigmaaldrich.com]
4. Rod shaped oxovanadium(IV) Schiff base complexes [sciencedirect.com]

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